

IUPAC name for C₁₃H₁₆O aromatic ketone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cyclopropyl 2-(4-methylphenyl)ethyl ketone

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An In-depth Technical Guide to Cyclohexyl Phenyl Ketone (C₁₃H₁₆O)

Introduction

Cyclohexyl phenyl ketone, with the chemical formula C₁₃H₁₆O, is an aromatic ketone that serves as a significant building block in organic synthesis and has applications in materials science and biochemical research. Its structure, featuring a cyclohexyl ring and a phenyl ring attached to a carbonyl group, makes it a subject of interest for researchers in various fields, including drug development. This guide provides a comprehensive overview of its properties, synthesis, and applications, tailored for researchers, scientists, and professionals in drug development. The IUPAC name for this compound is cyclohexyl(phenyl)methanone[1].

Chemical and Physical Properties

The fundamental chemical and physical properties of cyclohexyl phenyl ketone are summarized in the table below. This data is essential for its handling, characterization, and application in experimental settings.

Property	Value	Reference(s)
IUPAC Name	cyclohexyl(phenyl)methanone	[1]
Synonyms	Benzoylcyclohexane, Phenyl cyclohexyl ketone	[2][3]
CAS Number	712-50-5	[3][4]
Molecular Formula	C13H16O	[3][5]
Molecular Weight	188.27 g/mol	[4][5]
Appearance	White powder/crystals	
Melting Point	55-57 °C	[1][4]
Boiling Point	165-168 °C at 20 mmHg	
Flash Point	113 °C (closed cup)	
Density	~0.967 g/cm ³ (estimate)	
Water Solubility	18.2 mg/L at 20 °C	
LogP (Octanol/Water)	3.7	

Experimental Protocols: Synthesis of Cyclohexyl Phenyl Ketone

The synthesis of cyclohexyl phenyl ketone can be achieved through various methods. A common and effective method is the Friedel-Crafts acylation of benzene with cyclohexanecarbonyl chloride.

Synthesis via Friedel-Crafts Acylation

This protocol is based on the acylation of benzene using cyclohexanecarbonyl chloride in the presence of a Lewis acid catalyst, such as aluminum trichloride[6][7][8].

Materials:

- Benzene

- Cyclohexanecarbonyl chloride
- Anhydrous aluminum trichloride (AlCl_3)
- Dilute hydrochloric acid (HCl)
- Sodium bicarbonate (NaHCO_3) solution
- Anhydrous magnesium sulfate (MgSO_4)
- Reaction flask with a reflux condenser and a dropping funnel
- Magnetic stirrer
- Ice bath

Procedure:

- Set up the reaction apparatus in a fume hood. Ensure all glassware is dry.
- To the reaction flask, add benzene and cool the flask in an ice bath.
- Slowly add anhydrous aluminum trichloride to the cooled benzene with stirring.
- Add cyclohexanecarbonyl chloride dropwise from the dropping funnel to the stirred mixture. The weight ratio of benzene, aluminum chloride, and cyclohexanecarbonyl chloride should be approximately 9:3:3.26[7].
- After the addition is complete, allow the reaction mixture to stir at a controlled temperature (e.g., 15 °C) for at least 2.5 hours[7].
- Upon completion of the reaction, carefully pour the reaction mixture over crushed ice and add dilute hydrochloric acid to decompose the aluminum chloride complex.
- Separate the organic layer and wash it sequentially with water, sodium bicarbonate solution, and again with water.
- Dry the organic layer over anhydrous magnesium sulfate.

- Filter off the drying agent and remove the solvent (benzene) by distillation to obtain the crude cyclohexyl phenyl ketone.
- The crude product can be further purified by vacuum distillation or recrystallization.

Applications in Research and Drug Development

Cyclohexyl phenyl ketone is recognized as a biochemical reagent for life science research[9][10]. Its derivatives have shown biological activity, suggesting the potential of the cyclohexyl phenyl ketone scaffold in medicinal chemistry.

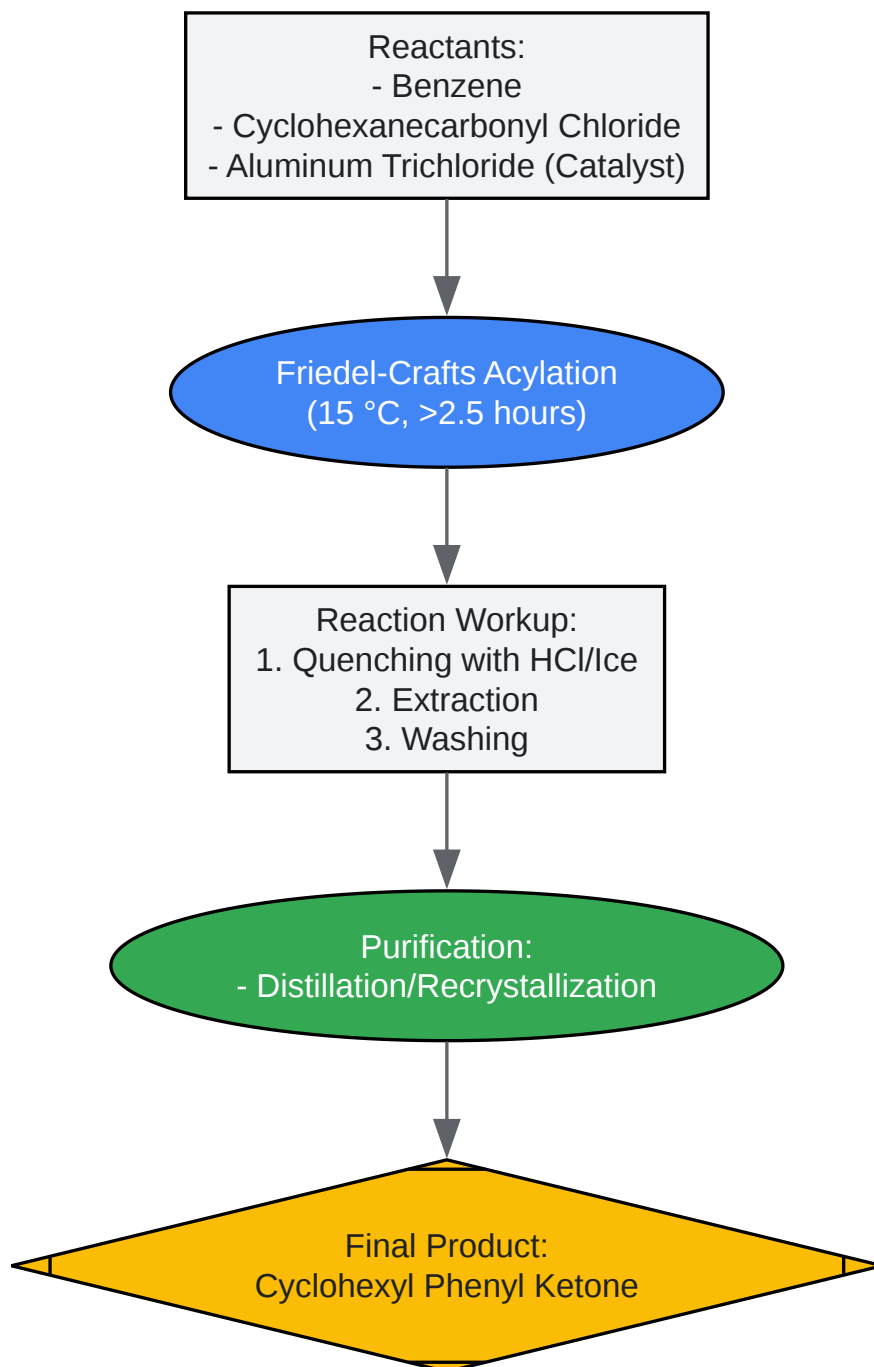
- **Precursor for Photoinitiators:** It is a key intermediate in the synthesis of 1-hydroxycyclohexyl phenyl ketone, a widely used photoinitiator in UV-curable inks, coatings, and 3D printing resins[7][11][12].
- **Phototoxicity Studies:** The compound has been utilized in studies to understand the phototoxic effects of benzophenone-related molecules, where it was found to induce photohaemolysis in human erythrocytes upon exposure to UVA radiation[1][4].
- **Endocrine Disruption Potential:** Cyclohexyl phenyl ketone is listed as a potential endocrine-disrupting compound, which warrants further investigation into its environmental and health impacts[3].
- **Scaffold for Drug Discovery:** While direct applications in drug development are not extensively documented, derivatives of the cyclohexyl phenyl ketone structure have been explored. For instance, (4-phenyl-cyclohexyl)acetate derivatives have been investigated as inhibitors of tyrosylprotein sulfotransferase 2 (TPST2) with potential anti-tumor activity in immuno-oncology[13]. This highlights the potential of the core structure as a scaffold for designing novel therapeutic agents.

Diagrams

Synthesis Workflow of Cyclohexyl Phenyl Ketone

The following diagram illustrates the general workflow for the synthesis of cyclohexyl phenyl ketone via the Friedel-Crafts acylation route.

Synthesis of Cyclohexyl Phenyl Ketone



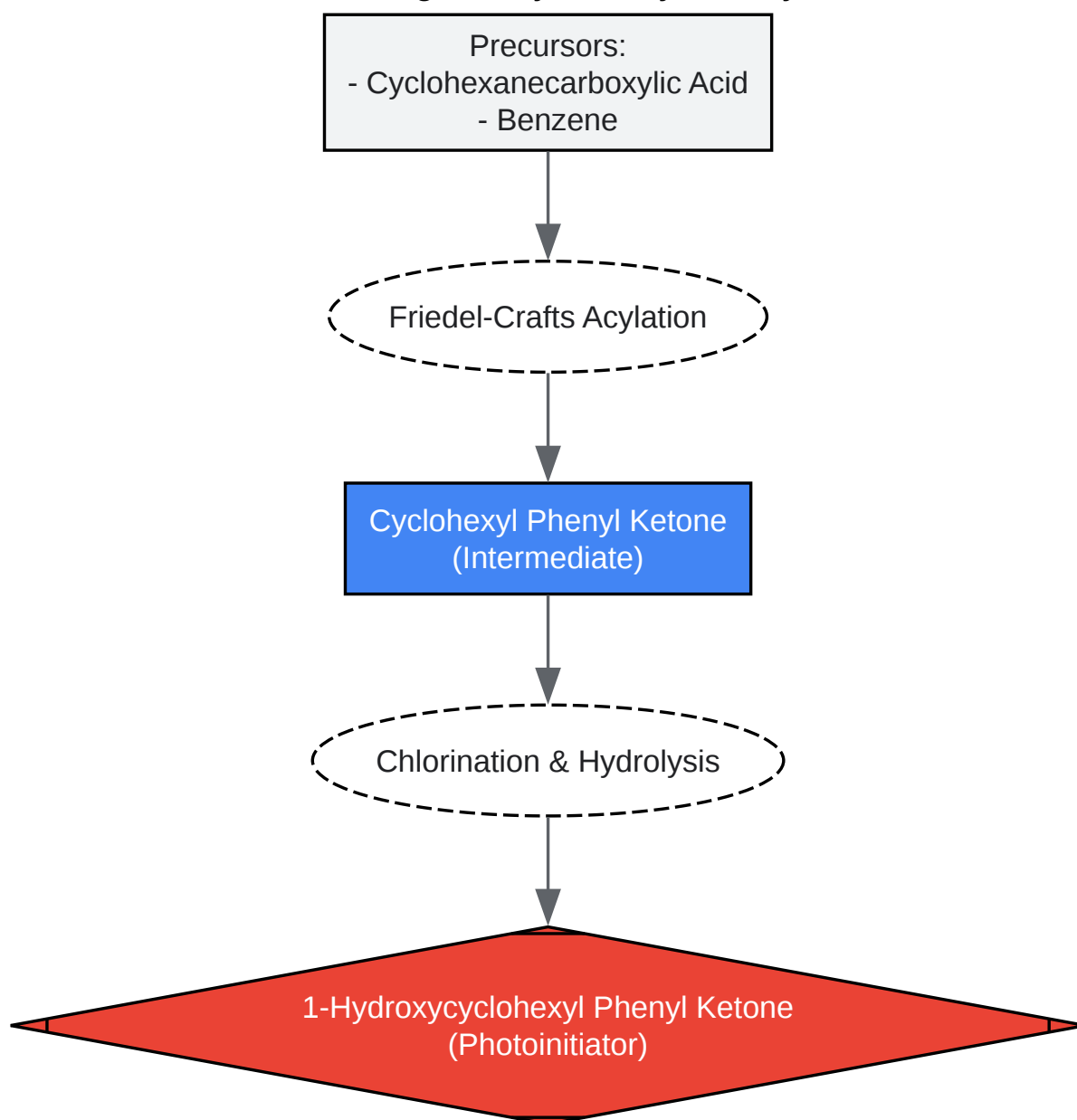
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Caption: Workflow for the synthesis of cyclohexyl phenyl ketone.

Logical Relationship of Cyclohexyl Phenyl Ketone

This diagram shows the logical relationship of cyclohexyl phenyl ketone as a precursor to a commercially significant photoinitiator.

Chemical Lineage of Cyclohexyl Phenyl Ketone



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Caption: Relationship of cyclohexyl phenyl ketone to its precursor and derivative.

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References

- 1. scientificlabs.ie [scientificlabs.ie]
- 2. prepchem.com [prepchem.com]
- 3. Cyclohexyl phenyl ketone | C₁₃H₁₆O | CID 12837 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Cyclohexyl phenyl ketone 98 712-50-5 [sigmaaldrich.com]
- 5. chemeo.com [chemeo.com]
- 6. researchgate.net [researchgate.net]
- 7. CN102267887A - Synthesis process for 1-hydroxycyclohexyl phenyl ketone - Google Patents [patents.google.com]
- 8. US6881865B2 - Method for preparing cyclohexyl phenyl ketone from 1,3-butadiene and acrylic acid - Google Patents [patents.google.com]
- 9. glpbio.com [glpbio.com]
- 10. medchemexpress.com [medchemexpress.com]
- 11. wap.guidechem.com [wap.guidechem.com]
- 12. mdpi.com [mdpi.com]
- 13. pubs.acs.org [pubs.acs.org]
- To cite this document: BenchChem. [IUPAC name for C₁₃H₁₆O aromatic ketone]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1327452#iupac-name-for-c13h16o-aromatic-ketone]

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